

Protocol for Reconstituting and Storing Telazol® for Research Applications

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Compound of Interest

Compound Name: Zolazepam

Cat. No.: B1684422

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Introduction

This document provides detailed protocols for the reconstitution, storage, and handling of Telazol® (a combination of tiletamine hydrochloride and **zolazepam** hydrochloride) for use in research settings. Telazol® is a non-narcotic, non-barbiturate injectable anesthetic agent commonly used for anesthesia and restraint in various animal models. Adherence to these guidelines is crucial for ensuring the efficacy of the agent, the safety of research animals, and the integrity of experimental outcomes.

Materials and Equipment

- Vial of Telazol® (lyophilized powder)
- Sterile Water for Injection, USP
- Sterile syringes (5 mL and other sizes as needed for dosing)
- Sterile needles (e.g., 20-22 gauge)
- 70% ethanol or other appropriate disinfectant
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses
- Light-protective storage containers (optional, for aliquots)

- Refrigerator (2-8°C)
- Freezer (-20°C, for extended storage of aliquots, if validated by internal lab protocols)

Reconstitution Protocol

The standard reconstitution of Telazol® should be performed under aseptic conditions to prevent contamination.

Standard Reconstitution with Sterile Water

- Preparation: Before starting, inspect the Telazol® vial to ensure the seal is intact and the lyophilized powder is present. Disinfect the rubber stopper of both the Telazol® vial and the sterile water vial with 70% ethanol.
- Reconstitution: Using a sterile 5 mL syringe, draw 5 mL of Sterile Water for Injection, USP.
- Inject the 5 mL of sterile water into the Telazol® vial.
- Dissolution: Gently agitate the vial until the powder is completely dissolved.^{[1][2][3][4][5]} The resulting solution will be clear and may range in color from colorless to light amber.
- Final Concentration: This procedure yields a solution with a total concentration of 100 mg/mL, containing 50 mg/mL of tiletamine and 50 mg/mL of **zolazepam**.
- Labeling: Clearly label the reconstituted vial with the date of reconstitution, the final concentration (100 mg/mL), and the new expiration date based on the storage conditions.

Alternative Reconstitution for Specific Research Protocols

In some research protocols, particularly for anesthesia in specific animal models like pigs or for creating anesthetic cocktails, Telazol® may be reconstituted with other sterile injectable solutions instead of sterile water.

- Example with Xylazine (for swine): For pigs, Telazol® powder can be reconstituted with 5 mL of xylazine (20 mg/mL or 100 mg/mL depending on the pig's weight) instead of sterile water. This creates a combination anesthetic.

- Example with Butorphanol and Dexmedetomidine (TTDex): For use in shelter medicine research, Telazol® can be reconstituted with a mixture of 2.5 mL of butorphanol (10 mg/mL) and 2.5 mL of dexmedetomidine (0.5 mg/mL).

Note: When using alternative diluents, the stability of the resulting solution may differ from the manufacturer's specifications for water-reconstituted Telazol®. Researchers should consult relevant literature or perform their own stability studies for these custom preparations. The TTDex combination has been noted to be storable at room temperature for up to 3 months based on clinical experience.

Storage of Reconstituted Telazol®

Proper storage of reconstituted Telazol® is critical to maintain its potency and sterility.

Short-Term and Long-Term Storage

- Room Temperature Storage: Reconstituted Telazol® can be stored at a controlled room temperature of 20° to 25°C (68° to 77°F). Under these conditions, the solution should be discarded after 7 days.
- Refrigerated Storage: For longer-term storage, the reconstituted solution should be kept in a refrigerator at 2°C to 8°C. When refrigerated, the solution is stable for up to 56 days. Some sources for a similar product, Zoletil™, suggest a shorter refrigerated stability of 14 days, so it is crucial to follow the manufacturer's guidelines for the specific product being used.

Aliquoting for Multiple Experiments

To avoid repeated puncture of the vial stopper, which can increase the risk of contamination, it is good practice to divide the reconstituted solution into smaller, single-use aliquots in sterile, light-protected tubes.

- After reconstitution, use sterile syringes to draw up the desired aliquot volumes.
- Dispense into sterile, properly labeled tubes (e.g., cryovials).
- Store the aliquots under the appropriate conditions (refrigerated or frozen, if validated).

- When an aliquot is needed, thaw it to room temperature and use it immediately. Do not refreeze thawed aliquots.

Data Summary Tables

Table 1: Reconstitution Parameters

Parameter	Value
Diluent	Sterile Water for Injection, USP
Diluent Volume	5 mL
Final Total Concentration	100 mg/mL
Tiletamine Concentration	50 mg/mL
Zolazepam Concentration	50 mg/mL

Table 2: Storage Conditions and Stability of Reconstituted Telazol®

Storage Condition	Temperature	Stability Period
Room Temperature	20° to 25°C (68° to 77°F)	7 days
Refrigerated	2°C to 8°C	56 days

Experimental Workflows and Diagrams

Standard Reconstitution and Storage Workflow

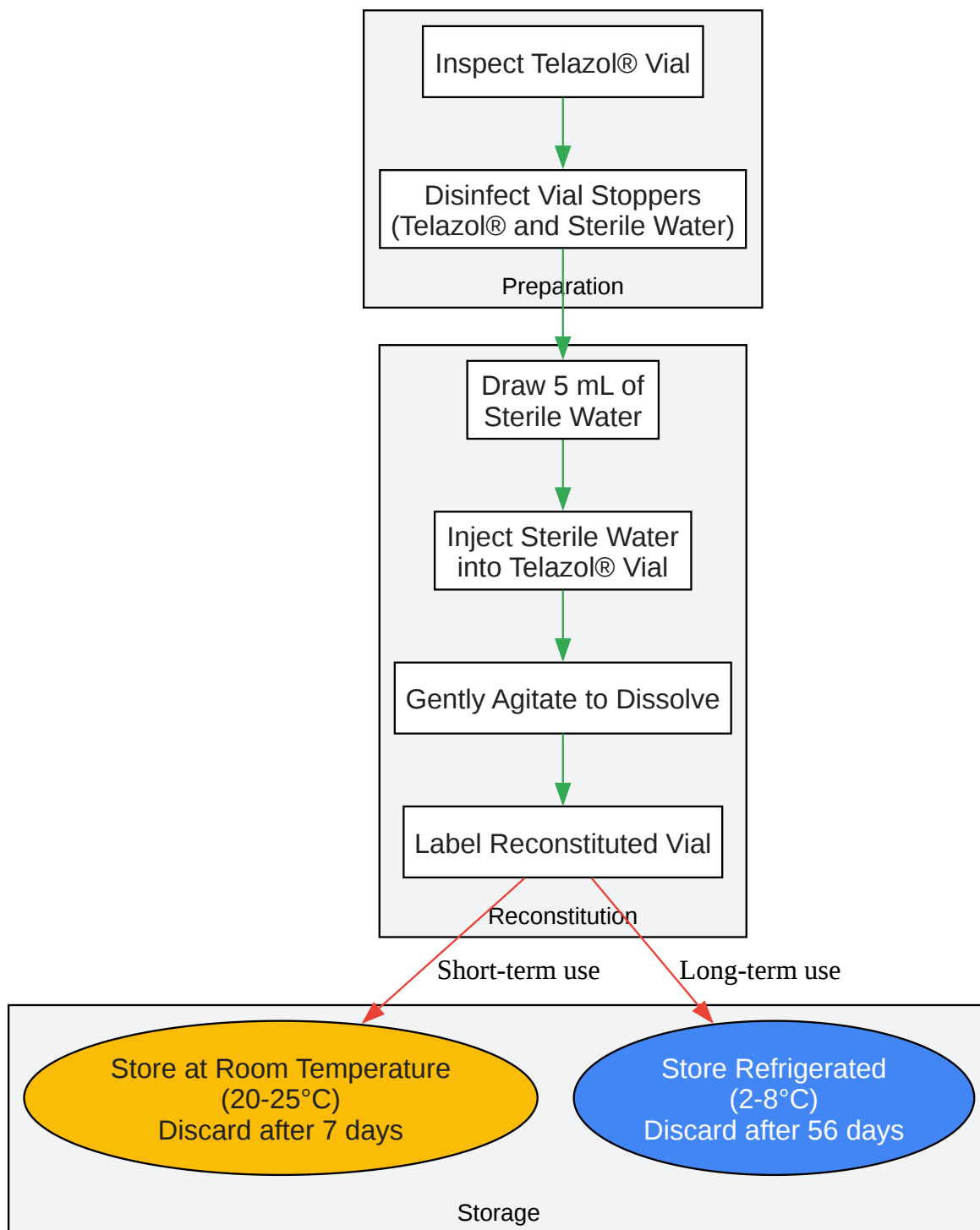


Diagram 1: Standard Reconstitution and Storage Workflow for Telazol®

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Caption: Workflow for the standard reconstitution and storage of Telazol®.

Decision Logic for Telazol® Storage

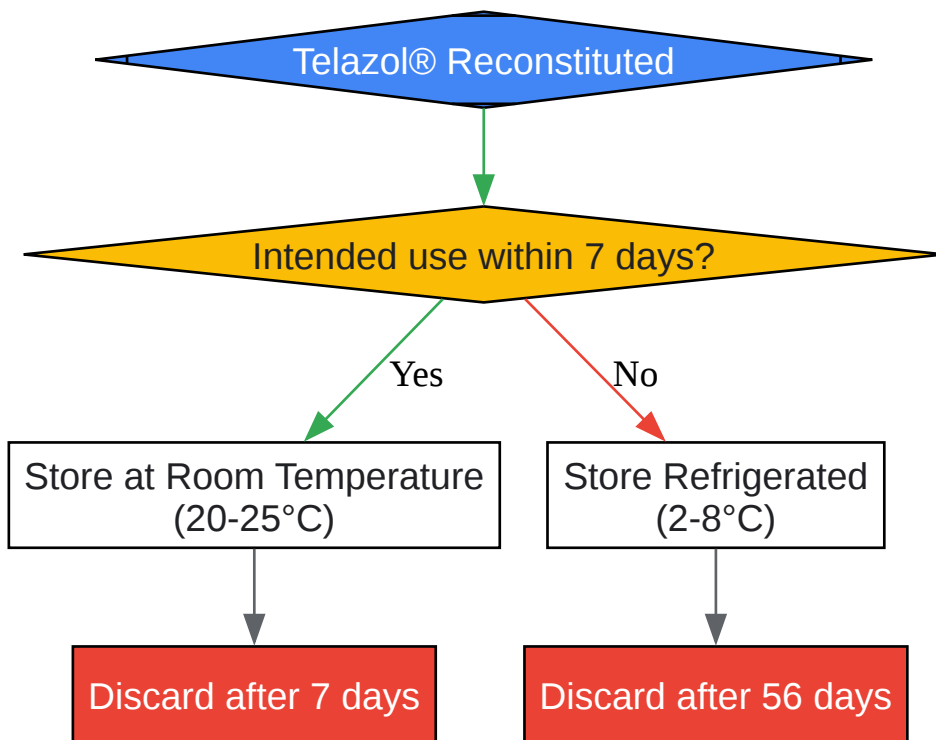


Diagram 2: Decision Logic for Storing Reconstituted Telazol®

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Caption: Decision tree for selecting the appropriate storage condition for reconstituted Telazol®.

Safety Precautions

- Telazol® is a Schedule III controlled substance in the United States and requires special handling, storage, and record-keeping in compliance with DEA regulations.
- Always wear appropriate PPE, including gloves and safety glasses, when handling Telazol®.
- In case of accidental exposure, seek immediate medical attention.
- Facilities for maintaining a patent airway, artificial ventilation, and oxygen supplementation should be available when using Telazol® for anesthesia.
- Respiratory depression may occur, especially at high doses.

- Use with caution in animals with pre-existing renal, cardiac, or pulmonary dysfunction.

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